

# Half-life and radioactive decay characteristics of Thorium-227

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## Compound of Interest

Compound Name: Thorium-227

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An In-depth Technical Guide to the Half-life and Radioactive Decay Characteristics of **Thorium-227**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Thorium-227** ( $^{227}\text{Th}$ ) is an alpha-emitting radionuclide of significant interest in the field of nuclear medicine, particularly for its application in Targeted Alpha Therapy (TAT). As the progenitor of Radium-223, an approved alpha-emitting radiopharmaceutical,  $^{227}\text{Th}$  offers potent therapeutic potential due to its high linear energy transfer (LET) and short-range alpha emissions, which can induce lethal double-stranded DNA breaks in targeted cancer cells while minimizing damage to surrounding healthy tissue.[1] Its half-life of approximately 18.7 days provides a suitable window for manufacturing, delivery, and therapeutic action.[1]

This document provides a comprehensive technical overview of the nuclear properties of **Thorium-227**, its decay chain, and the experimental methodologies used to characterize these features.

## Nuclear Decay Properties of Thorium-227

**Thorium-227** decays exclusively via alpha ( $\alpha$ ) emission to Radium-223 ( $^{223}\text{Ra}$ ). [2] The decay is characterized by the release of multiple alpha particles with distinct energies and a cascade of

gamma ( $\gamma$ ) emissions. The most recent and precise measurements establish the half-life of **Thorium-227** at 18.697 ( $\pm 0.007$ ) days.[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Quantitative Decay Data Summary

The following tables summarize the key radioactive decay data for **Thorium-227**, based on information from the ICRP Publication 107.[\[6\]](#)

Table 1: General Properties of **Thorium-227**

Property	Value
Half-life ( $T_{1/2}$ )	<b>18.697 (<math>\pm 0.007</math>) days</b> <a href="#">[3]</a> <a href="#">[4]</a>
Decay Mode	100% Alpha ( $\alpha$ ) Decay <a href="#">[2]</a>
Daughter Nuclide	Radium-223 ( $^{223}\text{Ra}$ ) <a href="#">[3]</a>
Mean Alpha Energy	5.9882 MeV <a href="#">[6]</a>
Mean Electron Energy	0.07547 MeV <a href="#">[6]</a>

| Mean Photon Energy | 0.13174 MeV[\[6\]](#) |

Table 2: Principal Alpha ( $\alpha$ ) Emissions of **Thorium-227**

Energy (keV)	Intensity (%)
<b>6038.0</b>	<b>24.2</b> <a href="#">[4]</a>
5977.7	23.5 <a href="#">[4]</a>
5756.9	20.4 <a href="#">[4]</a>
5713.2	4.9 <a href="#">[4]</a>
5708.8	8.3 <a href="#">[4]</a>

| 5606.7 | 25.0[\[4\]](#) |

Table 3: Principal Gamma ( $\gamma$ ) and X-ray Emissions of **Thorium-227**

Energy (keV)	Intensity (%)	Type
50.13	8.5	Gamma
79.69	1.1	Gamma
85.76	1.1	X-ray (K $\alpha$ 2)
88.86	1.8	X-ray (K $\alpha$ 1)
235.96	12.6[7]	Gamma
256.23	6.6	Gamma
286.09	2.5	Gamma

| 329.85 | 2.5 | Gamma |

## Thorium-227 Decay Chain

**Thorium-227** is a member of the Actinium series ( $4n+3$ ). It decays into a series of short-lived daughter radionuclides, culminating in the stable isotope Lead-207 ( $^{207}\text{Pb}$ ). This cascade releases a total of five alpha particles and two beta particles. The ability to retain these daughter nuclides at a target site is a key consideration in dosimetry and therapeutic efficacy. [3]



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Figure 1: **Thorium-227** Radioactive Decay Chain

## Experimental Protocols

The accurate characterization of **Thorium-227**'s properties relies on several key experimental methodologies.

## Radiochemical Separation of Thorium-227 from Actinium-227

To obtain high-purity **Thorium-227** for experimental or therapeutic use, it must be chemically separated from its parent, Actinium-227 ( $^{227}\text{Ac}$ ), and its decay progeny.[8][9]

- Objective: To isolate  $^{227}\text{Th}$  from a sample containing  $^{227}\text{Ac}$  and other decay products like  $^{223}\text{Ra}$ .
- Methodology: Anion-exchange chromatography or extraction chromatography are commonly employed.[8][10]
  - Sample Preparation: The source material, typically containing  $^{227}\text{Ac}$ , is dissolved in a strong mineral acid, such as nitric acid ( $\text{HNO}_3$ ) or hydrochloric acid ( $\text{HCl}$ ), to ensure all elements are in a soluble ionic state.
  - Column Preparation: An anion-exchange resin (e.g., Dowex 1x4) or an extraction chromatography resin (e.g., Eichrom UTEVA) is packed into a column and pre-conditioned by washing with the same acid matrix as the sample.[8][11]
  - Loading and Elution: The dissolved sample is loaded onto the column. Thorium forms strong anionic complexes (e.g.,  $[\text{Th}(\text{NO}_3)_6]^{2-}$ ) in concentrated nitric acid and is retained by the resin. Actinium and Radium, which form weaker or no anionic complexes under these conditions, are not retained and can be washed from the column.
  - Thorium Recovery: The purified **Thorium-227** is then eluted (desorbed) from the resin using a dilute acid (e.g., 0.1 M  $\text{HNO}_3$ ).[11] This breaks down the thorium complex, releasing it from the column.
  - Quality Control: The purity of the separated  $^{227}\text{Th}$  fraction is confirmed using gamma or alpha spectrometry to ensure the absence of  $^{227}\text{Ac}$  and  $^{223}\text{Ra}$ .

## Alpha Spectrometry for Isotopic Analysis

Alpha spectrometry is used to identify and quantify alpha-emitting radionuclides by measuring the energy of the emitted alpha particles.[12][13]

- Objective: To measure the activity and confirm the identity of **Thorium-227** by analyzing its characteristic alpha emission energies.
- Methodology:
  - Source Preparation: A critical step is the creation of a very thin, uniform source layer to prevent self-absorption of the alpha particles, which would degrade the energy spectrum. This is typically achieved by:
    - Electrodeposition: The purified thorium is deposited onto a polished metal disc (e.g., stainless steel or platinum) from a buffered aqueous/organic solution by applying an electric current.[\[14\]](#)
    - Co-precipitation: Thorium is co-precipitated with a carrier like yttrium fluoride ( $\text{YF}_3$ ), and the precipitate is then filtered onto a membrane.[\[12\]](#)
  - Measurement: The prepared source is placed inside a vacuum chamber containing a silicon detector (e.g., a Passivated Implanted Planar Silicon - PIPS detector). The vacuum is necessary to prevent alpha particle energy loss through interaction with air molecules. [\[15\]](#)
  - Data Acquisition: As the source decays, alpha particles strike the detector, creating charge pulses proportional to their energy. A multichannel analyzer sorts these pulses to generate an energy spectrum.
  - Analysis: The spectrum is analyzed to identify the characteristic energy peaks of  $^{227}\text{Th}$  (e.g., ~6.0 MeV) and its daughters. The area under each peak is proportional to the activity of the corresponding isotope.

## Gamma Spectrometry for Radionuclidic Purity and Quantification

Gamma spectrometry is a non-destructive technique used to identify and quantify gamma-emitting radionuclides. It is essential for determining the radionuclidic purity of a  $^{227}\text{Th}$  sample and can also be used for activity measurements.[\[1\]](#)[\[16\]](#)

- Objective: To identify and quantify  $^{227}\text{Th}$  and any gamma-emitting impurities by measuring their characteristic gamma-ray emissions.
- Methodology:
  - Detector Setup: A High-Purity Germanium (HPGe) detector is used due to its excellent energy resolution. The detector is housed in a thick lead shield to reduce background radiation.[\[16\]](#)
  - Calibration: The detector is calibrated for both energy and efficiency using certified reference sources with well-known gamma emissions covering a wide energy range.
  - Sample Measurement: The **Thorium-227** sample is placed at a fixed, reproducible distance from the detector. The sample is counted for a sufficient time to acquire statistically significant data in the photopeaks of interest (e.g., the 236.0 keV peak for  $^{227}\text{Th}$ ).[\[7\]](#)
  - Data Analysis:
    - A spectrum of counts versus gamma-ray energy is generated.
    - The background spectrum (measured without the sample) is subtracted.
    - The energies of the photopeaks are used to identify the radionuclides present ( $^{227}\text{Th}$  and its progeny).
    - The net area of a specific photopeak is used to calculate the activity of the radionuclide, using the detector's efficiency at that energy and the known gamma-ray emission intensity.[\[1\]](#)

## Half-Life Determination

The half-life is determined by measuring the decay of a purified sample over time.

- Objective: To experimentally measure the rate of decay of **Thorium-227** to calculate its half-life.
- Methodology:

- Source Purification: A sample of **Thorium-227** is rigorously purified to remove its long-lived parent ( $^{227}\text{Ac}$ ) and any initial daughter products (especially  $^{223}\text{Ra}$ ), as their presence would interfere with the measurement.[17]
- Activity Measurement: The activity of the purified sample is measured repeatedly over an extended period (e.g., several half-lives, ~60-100 days) using a stable radiation detection system.[5] Suitable instruments include:
  - Ionization Chamber: A highly stable instrument that measures the total current produced by radiation, providing a robust measure of activity.
  - HPGe Gamma Spectrometer: By tracking the decay of a specific, well-defined gamma peak belonging exclusively to  $^{227}\text{Th}$  (e.g., 236.0 keV), the decay can be followed accurately.[5]
- Data Analysis: The measured activity (or count rate) is plotted against time on a semi-logarithmic scale. The data are fitted to an exponential decay function ( $A(t) = A_0 e^{(-\lambda t)}$ ), from which the decay constant ( $\lambda$ ) is determined. The half-life ( $T_{1/2}$ ) is then calculated using the formula  $T_{1/2} = \ln(2)/\lambda$ . [18]

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